

Essential Safety and Disposal Procedures for SIRT6 Activator 12q

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Compound of Interest

Compound Name: SIRT6 activator 12q

Cat. No.: B11929711

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This document provides crucial safety and logistical information for the proper handling and disposal of **SIRT6 activator 12q** (CAS No. 2601734-99-8), a potent and selective research compound. The following procedures are based on general best practices for novel chemical compounds and should be supplemented by the official Safety Data Sheet (SDS) provided by your supplier and your institution's specific Environmental Health and Safety (EHS) guidelines.

Physicochemical and Storage Data

For safe handling and storage, it is essential to be aware of the known properties of **SIRT6 activator 12q**. The following table summarizes key quantitative data available for this compound.

Property	Value	Source
Molecular Formula	C ₃₁ H ₂₂ N ₂ O ₂	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	454.52 g/mol	--INVALID-LINK--, --INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Solubility	10 mM in DMSO	--INVALID-LINK--
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	--INVALID-LINK--
Storage (in Solvent)	-80°C for 6 months; -20°C for 6 months	--INVALID-LINK--

Experimental Protocols: Proper Disposal Procedure

As the toxicological and ecological properties of **SIRT6 activator 12q** have not been fully investigated, it must be handled and disposed of as hazardous waste. The following protocol outlines the necessary steps for its safe disposal.

Disclaimer: This is a general guideline. Always consult the manufacturer-specific Safety Data Sheet (SDS) and your institution's Environmental Health and Safety (EHS) office for definitive procedures.

Step 1: Personal Protective Equipment (PPE)

- Wear standard laboratory PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.

Step 2: Waste Segregation

- Solid Waste:** Collect any unused or expired solid **SIRT6 activator 12q** in a clearly labeled, sealed container designated for solid chemical waste.
- Liquid Waste:**

- Collect solutions containing **SIRT6 activator 12q** (e.g., in DMSO) in a separate, sealed, and chemically compatible waste container.
- Do not mix with other waste streams unless compatibility is confirmed. Halogenated and non-halogenated solvent wastes should generally be kept separate.
- Contaminated Materials: Dispose of any materials that have come into contact with the compound (e.g., pipette tips, gloves, weigh boats) as contaminated solid waste.

Step 3: Waste Labeling

- Label the waste container clearly and accurately. The label should include:
 - The words "Hazardous Waste".
 - The full chemical name: "**SIRT6 activator 12q**" or "2-(1-benzofuran-2-yl)-N-(diphenylmethyl)quinoline-4-carboxamide".
 - The CAS number: "2601734-99-8".
 - An indication of the hazards (e.g., "Hazards Not Fully Known," "Caution: Research Chemical").
 - The name of the principal investigator and the laboratory location.
 - The accumulation start date.

Step 4: Storage of Waste

- Store the sealed waste container in a designated, secure area, away from incompatible materials.
- Use secondary containment (e.g., a plastic tub) to prevent spills.

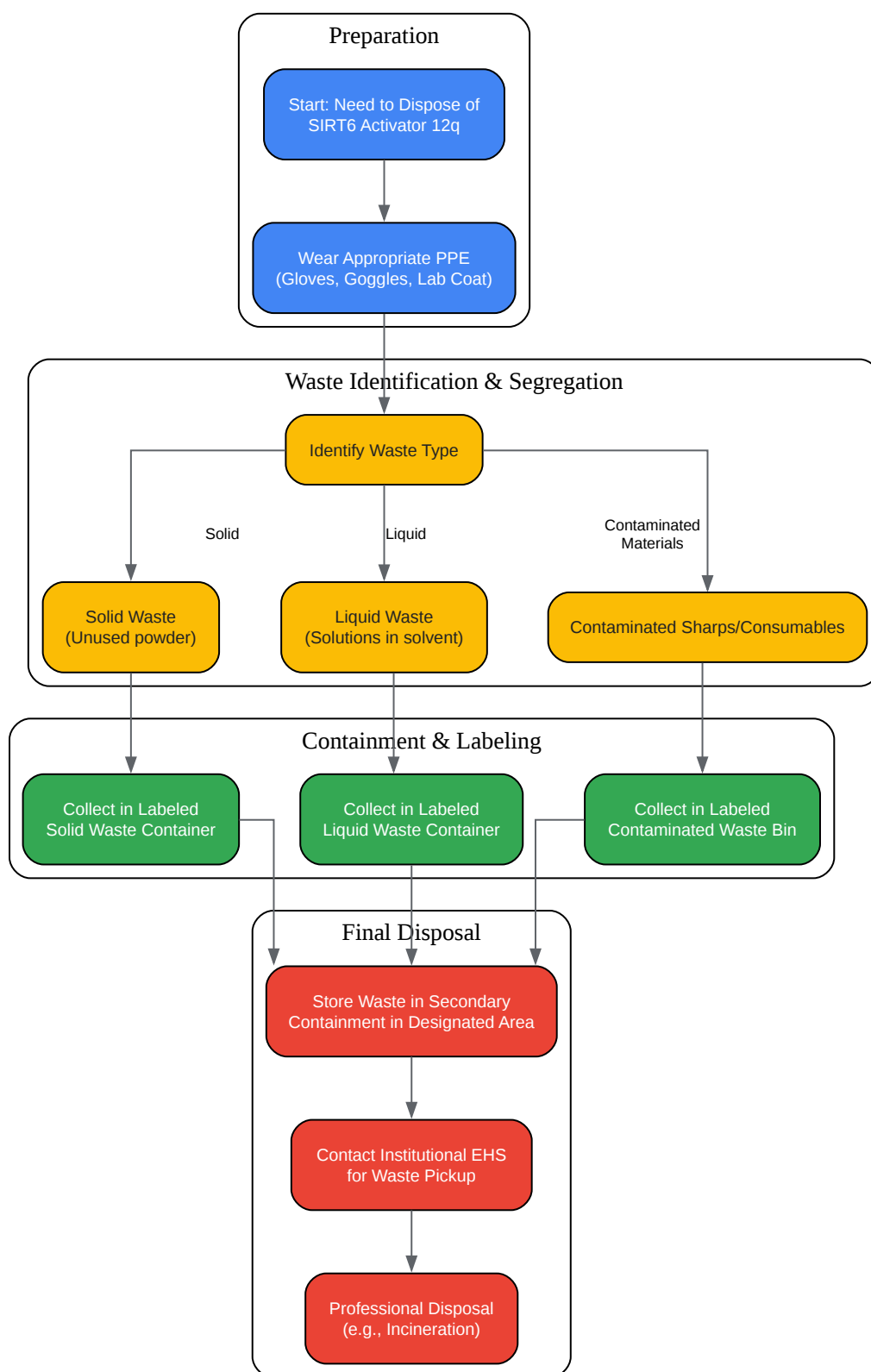
Step 5: Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.

- Provide the EHS office with all available information about the compound.
- Based on available information, the recommended disposal method is incineration by a licensed disposal company. Do not attempt to dispose of this chemical down the drain or in regular trash.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **SIRT6 activator 12q**.



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Caption: Disposal workflow for **SIRT6 activator 12q**.

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